

A Guide to Validating Computational Models with ASTM F1839 Experimental Results

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: F1839-I

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a framework for validating computational models using experimental data obtained from tests conducted according to the ASTM F1839 standard. This standard specifies the properties of rigid polyurethane foam used as a standardized testing material for orthopedic devices, offering a consistent and reliable alternative to human cadaveric bone for mechanical testing. The validation of computational models against this standard is a critical step in the development of new orthopedic devices and in silico research methodologies.

Data Presentation: Mechanical Properties of ASTM F1839 Compliant Polyurethane Foam

The following table summarizes the key mechanical properties of various grades of rigid polyurethane foam as specified by ASTM F1839. This data serves as a benchmark for the validation of computational models.

Foam Grade	Density (g/cm ³)	Compressive Strength (MPa)	Compressive Modulus (MPa)	Shear Strength (MPa)	Shear Modulus (MPa)	Screw Pullout Strength (N)
Grade 10	0.16	1.8 - 2.8	40 - 70	1.2 - 2.0	15 - 25	400 - 700
Grade 15	0.24	3.5 - 5.5	80 - 120	2.0 - 3.5	25 - 45	800 - 1200
Grade 20	0.32	6.0 - 9.0	130 - 190	3.5 - 5.5	45 - 70	1300 - 1900
Grade 30	0.48	12.0 - 18.0	250 - 370	6.0 - 9.0	80 - 120	2500 - 3700
Grade 40	0.64	20.0 - 30.0	400 - 600	9.0 - 14.0	120 - 180	4000 - 6000

Comparison of Computational Model Predictions with Experimental Data

The validation of a computational model involves comparing its predicted outcomes with experimental results. Below is a sample comparison table for a simulated screw pullout test in Grade 20 polyurethane foam.

Model Type	Material Model	Predicted Pullout Strength (N)	Deviation from Experimental Mean (%)
Finite Element Model A	Isotropic Linear Elastic	1850	+15.6
Finite Element Model B	Isotropic Elastoplastic	1650	+3.1
Finite Element Model C	Anisotropic Elastoplastic with Damage	1580	-1.2
Experimental Results	-	1600 ± 150 (Mean ± SD)	-

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for reproducibility and for accurately setting up computational simulations.

ASTM F1839 Compressive Strength Test

- Objective: To determine the compressive strength and modulus of the polyurethane foam.
- Specimen Preparation: Cubic or cylindrical specimens are prepared with dimensions as specified in the standard. The surfaces are ensured to be flat, parallel, and perpendicular to the axis of the specimen.
- Test Procedure:
 - The specimen is placed between two flat, parallel platens of a universal testing machine.
 - A compressive load is applied at a constant rate of displacement.
 - The load and displacement are recorded continuously until the specimen fails or a predefined strain is reached.

- **Data Analysis:** The compressive strength is calculated as the maximum stress the material can withstand before failure. The compressive modulus is determined from the slope of the initial linear portion of the stress-strain curve.

ASTM F1839 Shear Strength Test

- **Objective:** To measure the shear strength and modulus of the foam.
- **Specimen Preparation:** A block-shaped specimen is prepared according to the dimensions outlined in the standard.
- **Test Procedure:**
 - The specimen is bonded to two rigid loading plates.
 - A shear force is applied to the plates in opposite directions, parallel to the bonded surfaces.
 - The applied load and the resulting displacement are recorded.
- **Data Analysis:** Shear strength is calculated as the maximum shear stress before failure. The shear modulus is determined from the slope of the linear region of the shear stress-strain curve.

ASTM F543 Annex A3 - Screw Pullout Test (in ASTM F1839 Foam)

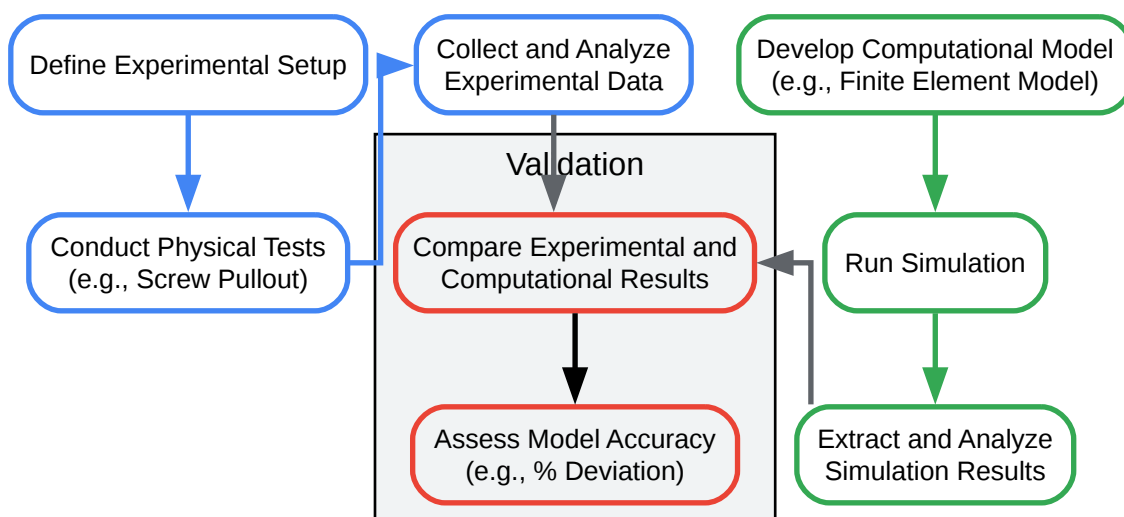
- **Objective:** To determine the axial pullout strength of a bone screw in the standardized foam.
- **Specimen Preparation:** A block of ASTM F1839 polyurethane foam of a specified grade is used. A pilot hole is drilled into the foam, and the bone screw is inserted to a predetermined depth.
- **Test Procedure:**
 - The foam block with the inserted screw is secured in a fixture.

- An axial tensile load is applied to the head of the screw at a constant rate of displacement (typically 5 mm/min) until the screw is pulled out.[1]
- The maximum load achieved during the pullout is recorded.
- Data Analysis: The screw pullout strength is the maximum force recorded during the test.

Mandatory Visualizations

Workflow for Validating Computational Models

The following diagram illustrates the general workflow for validating a computational model against experimental results obtained from ASTM F1839 testing.

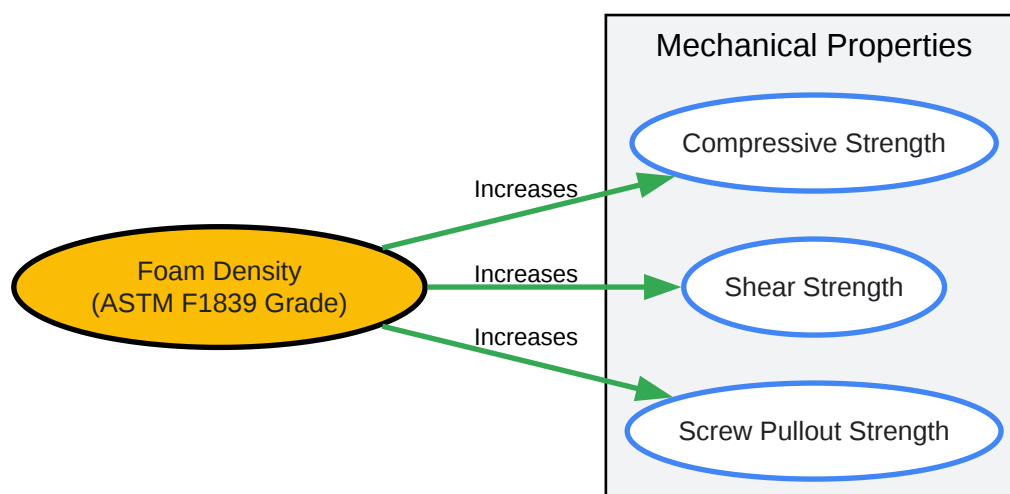


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Caption: Workflow for computational model validation.

Logical Relationship: Influence of Foam Density on Mechanical Properties

This diagram illustrates the expected relationship between the density of the polyurethane foam and its key mechanical properties as defined in ASTM F1839.



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Caption: Density vs. Mechanical Properties.

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References

- 1. store.astm.org [store.astm.org]
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